

Stability and Storage Conditions for 4-Oxobutyl Acetate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-oxobutyl acetate

Cat. No.: B1600431

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Introduction

4-Oxobutyl acetate is a bifunctional molecule containing both an aldehyde and an ester group. This unique structural combination makes it a valuable intermediate in the synthesis of various organic molecules, including pharmaceuticals and fine chemicals. However, the presence of these two reactive functional groups also raises concerns about the compound's stability and shelf-life. This technical guide provides an in-depth overview of the stability and recommended storage conditions for **4-oxobutyl acetate**, based on established principles of chemical stability and forced degradation studies. While specific experimental data for this compound is not extensively available in public literature, this guide extrapolates from the known reactivity of aldehydes and esters to provide a robust framework for its handling, storage, and stability assessment.

Chemical Properties

A clear understanding of the chemical properties of **4-oxobutyl acetate** is fundamental to predicting its stability.

Property	Value
Chemical Name	4-oxobutyl acetate
Synonyms	4-acetoxybutyraldehyde
CAS Number	6564-95-0
Molecular Formula	C ₆ H ₁₀ O ₃
Molecular Weight	130.14 g/mol
Appearance	Colorless liquid (predicted)
Boiling Point	Not readily available
Solubility	Soluble in organic solvents; likely sparingly soluble in water

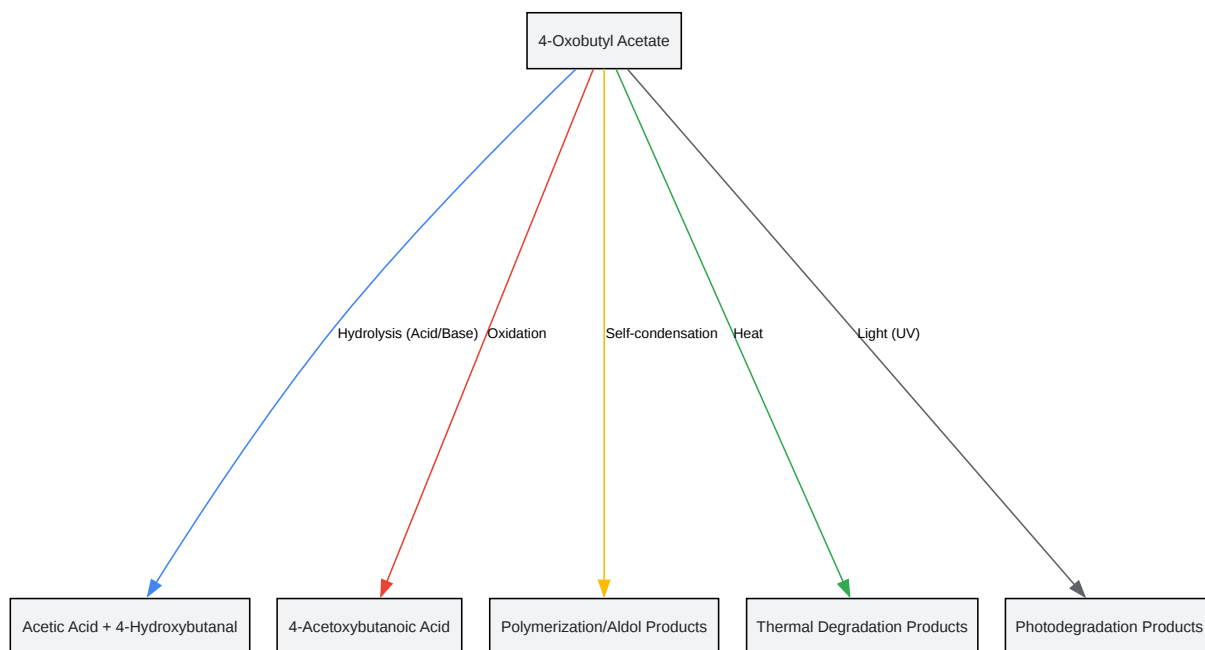
Predicted Stability and Degradation Pathways

The stability of **4-oxobutyl acetate** is primarily influenced by the reactivity of its aldehyde and ester functional groups. The following degradation pathways are predicted to be the most significant:

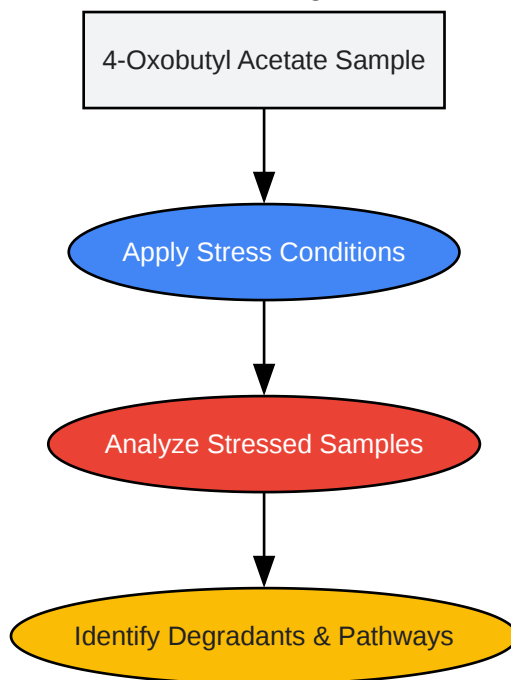
- **Hydrolysis:** The ester linkage is susceptible to hydrolysis under both acidic and basic conditions, yielding acetic acid and 4-hydroxybutanal. The 4-hydroxybutanal can exist in equilibrium with its cyclic hemiacetal form.
- **Oxidation:** The aldehyde group is readily oxidized to a carboxylic acid, forming 4-acetoxybutanoic acid. This can occur in the presence of atmospheric oxygen or other oxidizing agents.
- **Polymerization/Aldol Condensation:** Aldehydes can undergo self-condensation (aldol condensation), especially in the presence of acid or base catalysts, leading to the formation of higher molecular weight impurities.
- **Thermal Degradation:** At elevated temperatures, decomposition may occur through various mechanisms, including decarboxylation or cleavage of the ester group.

- Photodegradation: Exposure to light, particularly UV radiation, can lead to the formation of radical species and subsequent degradation.

Predicted Degradation Pathways of 4-Oxobutyl Acetate



Workflow for Forced Degradation Studies



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com